

Core Photophysical and Spectral Properties of Cy5

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Compound of Interest

Compound Name: Cy5-PEG7-TCO4

Cat. No.: B12374124

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Cy5 is a synthetic, far-red fluorescent dye belonging to the cyanine family.^[1] Its defining characteristic is its strong absorption of light in the red region of the spectrum and subsequent emission of slightly longer wavelength far-red light. This positions its fluorescence in a spectral window where cellular and tissue autofluorescence is minimal, leading to an improved signal-to-noise ratio in biological applications.^[1]

The key quantitative parameters that define the performance of Cy5 are summarized in the table below. These values are crucial for selecting appropriate excitation sources (e.g., lasers) and emission filters for optimal signal detection.

Parameter	Value
Peak Excitation Wavelength (λ_{ex})	649 nm ^{[2][3]}
Peak Emission Wavelength (λ_{em})	666 - 670 nm ^[1]
Molar Extinction Coefficient (ϵ)	250,000 cm ⁻¹ M ⁻¹
Fluorescence Quantum Yield (Φ)	~0.2 - 0.27

Table 1: Quantitative Spectroscopic Properties of Cy5.

Experimental Protocol: Determination of Excitation and Emission Spectra

The following protocol outlines a generalized procedure for determining the excitation and emission spectra of a Cy5-conjugated molecule, such as an antibody or oligonucleotide, using a spectrofluorometer.

Objective: To experimentally determine the peak excitation and emission wavelengths of a Cy5 conjugate.

Materials:

- Spectrofluorometer with excitation and emission monochromators
- Quartz cuvette
- Appropriate solvent (e.g., phosphate-buffered saline (PBS) for biomolecules)
- Cy5-conjugated sample
- Solvent blank (unconjugated sample in the same buffer)

Methodology:

- Instrument Preparation:
 - Power on the spectrofluorometer and its light source (typically a xenon arc lamp). Allow the system to warm up for at least 30 minutes to ensure stable lamp output.
- Blank Measurement:
 - Fill the quartz cuvette with the solvent blank.
 - Place the cuvette in the sample holder of the spectrofluorometer.
 - Perform a scan to measure any background signal from the solvent and cuvette. This will be subtracted from the sample measurement.
- Excitation Spectrum Measurement:
 - Set the emission monochromator to the expected emission maximum of Cy5 (~670 nm).

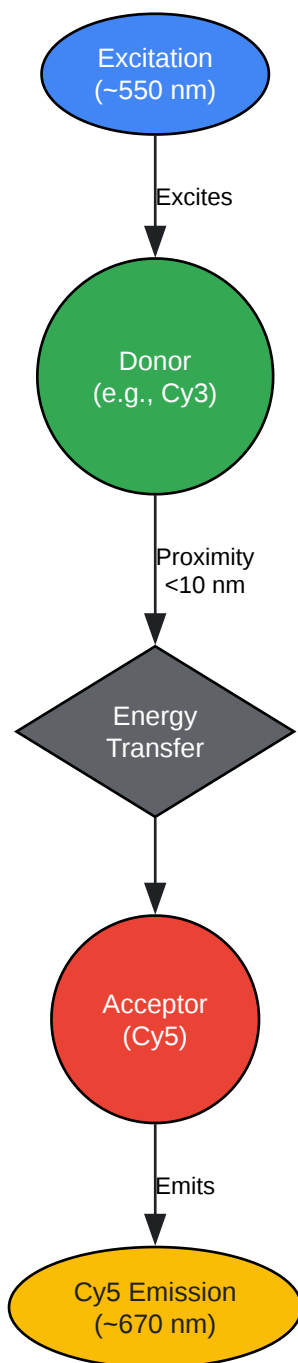
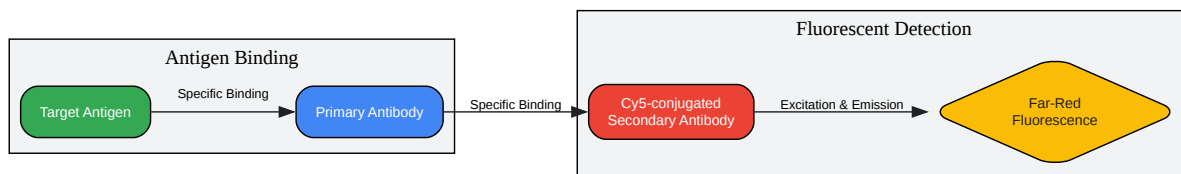
- Scan a range of excitation wavelengths (e.g., 550 nm to 660 nm).
- The instrument will record the fluorescence intensity at 670 nm for each excitation wavelength.
- The resulting spectrum will show a peak at the wavelength of maximum excitation.
- Emission Spectrum Measurement:
 - Set the excitation monochromator to the determined peak excitation wavelength (around 649 nm).
 - Scan a range of emission wavelengths (e.g., 650 nm to 750 nm).
 - The instrument will record the intensity of emitted fluorescence across this range.
 - The resulting spectrum will show a peak at the wavelength of maximum emission.
- Data Analysis:
 - Subtract the blank measurement from both the excitation and emission spectra of the sample.
 - The peak of the corrected spectra will provide the experimental values for the excitation and emission maxima.

Key Applications and Signaling Pathways

The distinct spectral properties of Cy5 make it a versatile tool in various experimental contexts.

Immunofluorescence

In immunofluorescence, Cy5 is frequently used as a label for secondary antibodies to detect specific target antigens within cells or tissues. Its far-red emission is well-separated from other common fluorophores like FITC (green) and TRITC (red), making it ideal for multi-color imaging.



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References

- 1. Cy5 Spectrum: Key Properties & Applications [baseclick.eu]
- 2. FluoroFinder [app.fluorofinder.com]
- 3. Cyanine 5, SE | Cyanine Dyes (Cy Dyes) | Tocris Bioscience [tocris.com]
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